# Performance Comparison Guide: Bis[4-(vinyloxy)butyl]terephthalate Based Copolyesters

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Bis[4-(vinyloxy)butyl]terephthalate* |
| *CAS No.:* | *117397-31-6* |
| *Cat. No.:* | *B044591* |

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## Executive Summary

**Bis[4-(vinyloxy)butyl]terephthalate** (BVBT) represents a specialized class of bifunctional monomers that bridge the gap between robust engineering thermoplastics (like PBT) and stimuli-responsive biodegradable polymers. Unlike traditional polyesters that degrade via slow bulk hydrolysis, BVBT-based copolyesters—specifically poly(ester-acetals) formed via polyaddition—introduce acid-labile acetal linkages into the backbone.

This guide objectively compares BVBT-derived polymers against industry standards (PBT, PLGA, and PCL). The data highlights BVBT's unique value proposition: pH-triggered degradation suitable for targeted drug delivery (e.g., tumor microenvironments), while maintaining the thermal stability conferred by the aromatic terephthalate core.

## Chemical Architecture & Synthesis Logic

### The Monomer: BVBT

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BVBT is a telechelic divinyl ether. Structurally, it consists of a rigid terephthalate core flanked by flexible butyl spacers and terminated with reactive vinyl ether groups.

- CAS: 117397-31-6
- Functionality: Bifunctional (Divinyl Ether).
- Reactivity: Undergoes cationic polymerization (to networks) or step-growth polyaddition with dicarboxylic acids (to linear poly(ester-acetals)).

## Synthesis Workflow: Polyaddition

To create linear copolyesters suitable for biomedical applications, BVBT is typically reacted with dicarboxylic acids (e.g., Adipic Acid) in the presence of an acidic catalyst. This reaction forms hemiacetal ester linkages, which are significantly more susceptible to hydrolysis than standard ester bonds.

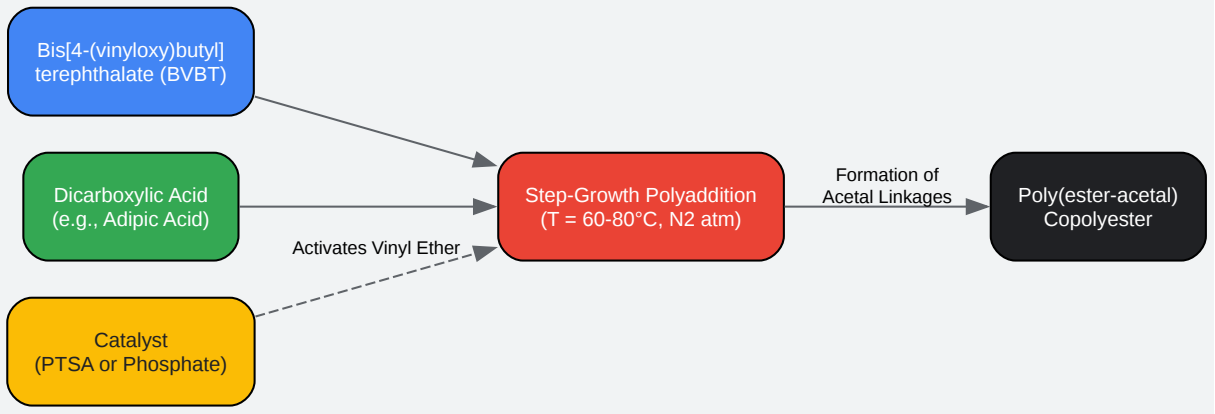


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Figure 1: Synthesis pathway for BVBT-based poly(ester-acetals). The reaction proceeds via the electrophilic addition of the carboxylic acid proton to the vinyl ether, followed by nucleophilic attack of the carboxylate anion.

## Performance Benchmarking

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## Comparative Data Matrix

The following table contrasts a typical BVBT-Adipate copolyester against standard alternatives.

| **Feature** | BVBT-Adipate (Poly-ester-acetal) | PBT (Standard Polyester) | PLGA (50:50) | PCL |
|---|---|---|---|---|
| Primary Linkage | Ester + Acetal (O-CH(Me)-O) | Ester (Stable) | Ester (Labile) | Ester (Stable) |
| Hydrolytic Mechanism | pH-Dependent (Fast at pH < 6) | Bulk Hydrolysis (Very Slow) | Bulk Hydrolysis (Autocatalytic) | Surface/Bulk (Slow) |
| Melting Point ( ) | 90°C – 110°C (Tunable) | ~223°C | Amorphous ( ~45°C) | ~60°C |
| Glass Transition ( ) | -10°C to 20°C | ~45°C | ~45°C | -60°C |
| Degradation Half-life | Hours to Days (at pH 5.0) | Years | Weeks to Months | 2+ Years |
| Young's Modulus | 0.4 – 0.8 GPa | 2.5 – 3.0 GPa | 1.0 – 2.0 GPa | 0.4 GPa |
| Cytotoxicity | Low (Product: Diol + Diacid + Acetaldehyde) | N/A (Inert) | Low (Acidic byproduct) | Low |

## Critical Analysis

- Thermal Stability: The terephthalate core in BVBT provides higher thermal stability ( > 90°C) compared to PCL, preventing premature softening during storage, yet it remains lower than PBT, allowing for lower-temperature processing that preserves sensitive drug payloads.
- Degradation Kinetics: Unlike PLGA, which degrades via bulk erosion often causing an acidic core, BVBT polymers degrade via the cleavage of the acetal bond. This cleavage is

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kinetically much faster in acidic environments (pH 5.0–6.0) than at physiological pH (7.4), making it ideal for tumor-targeted delivery or endosomal escape strategies.

# Experimental Protocols

## Protocol A: Synthesis of Poly(BVBT-alt-Adipate)

Rationale: This protocol uses a phosphate catalyst to minimize side reactions (like crosslinking) and ensure linear chain growth.

- Preparation: In a flame-dried Schlenk flask, dissolve BVBT (10 mmol) and Adipic Acid (10 mmol) in anhydrous THF (20 mL).
- Catalyst Addition: Add n-Butyl phosphate or Pyridinium p-toluenesulfonate (PPTS) (0.1 mol% relative to vinyl groups).
- Polymerization:
  - Heat the mixture to 70°C under a nitrogen atmosphere.
  - Stir for 24–48 hours. Viscosity should increase significantly.
- Purification:
  - Quench reaction with a few drops of triethylamine (to neutralize catalyst).
  - Precipitate the polymer into cold methanol or n-hexane.
  - Filter and dry under vacuum at room temperature for 24 hours.
- Validation:
  - 1H-NMR (CDCl3): Look for the disappearance of vinyl protons (6.4 ppm, 4.0–4.2 ppm) and the appearance of the acetal quartet signal (~5.9 ppm).

## Protocol B: pH-Dependent Hydrolytic Degradation Assay

Rationale: To verify the "smart" degradation behavior essential for drug delivery applications.

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- Sample Prep: Cast polymer films (10 mg, 100

  m thickness) or form nanoparticles via nanoprecipitation.
- Incubation: Place samples in triplicate into vials containing 10 mL of buffered saline at:
  - pH 7.4 (Physiological simulation)
  - pH 5.0 (Endosomal/Tumor simulation)
- Conditions: Incubate at 37°C with orbital shaking (100 rpm).
- Monitoring:
  - At time points (0, 2h, 6h, 12h, 24h, 48h), remove samples.
  - Rinse with distilled water and lyophilize.
  - Analysis: Dissolve in THF and analyze via GPC (Gel Permeation Chromatography) to track Molecular Weight (

    ) loss.
- Success Criteria: The degradation rate (

  ) at pH 5.0 should be at least 10x faster than at pH 7.4.

# Mechanism of Action: Acid-Triggered Release

The defining feature of BVBT copolyesters is the specific hydrolysis of the acetal linkage.

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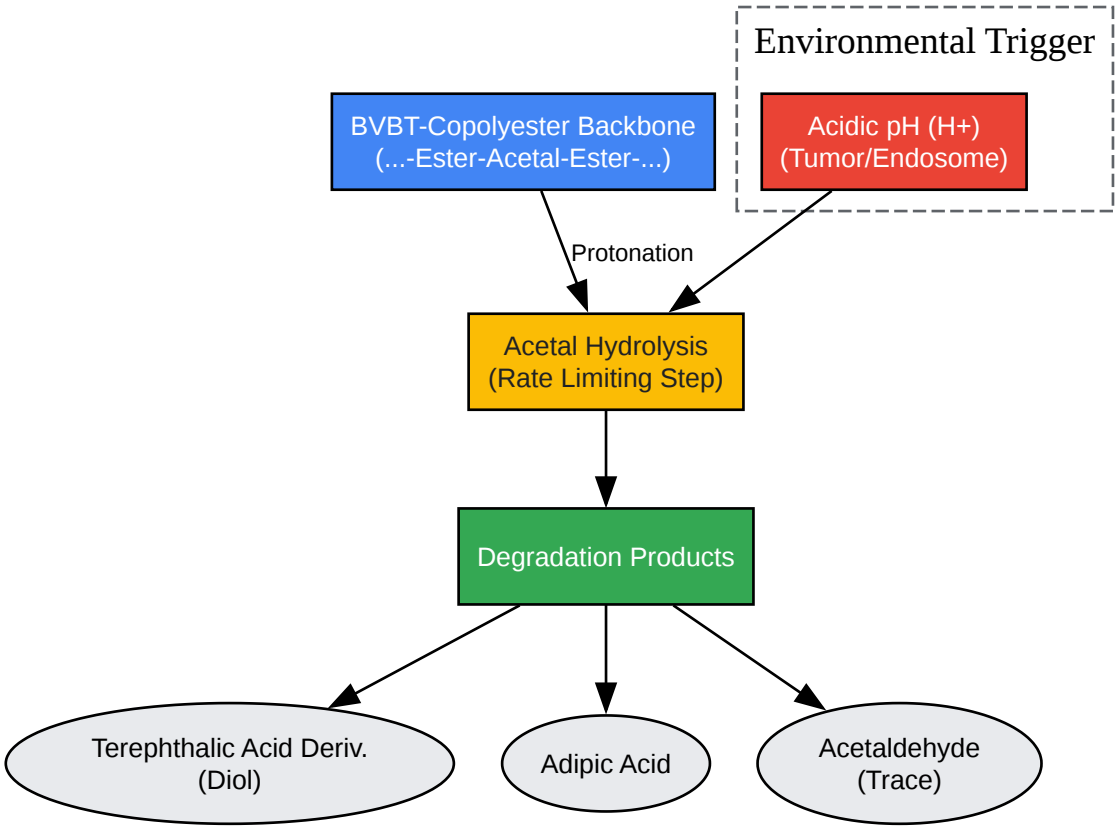


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Figure 2: Mechanism of acid-catalyzed degradation. The acetal oxygen is protonated, leading to chain scission and the release of the original diacid and a hydroxyl-terminated terephthalate derivative.

## Applications in Drug Development

- Intracellular Delivery: Nanoparticles made from BVBT copolyesters remain stable in the blood (pH 7.4) but disassemble rapidly upon endocytosis (pH 5.0–6.0), releasing the payload into the cytoplasm (the "proton sponge" effect is often synergistic here).

- Implantable Depots: Due to the terephthalate core, solid implants have sufficient mechanical integrity for subcutaneous insertion, unlike softer aliphatic polyacetals.

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